

Application Notes and Protocols for the Synthesis of 1-Cyano-3-isopropylguanidine

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Compound of Interest

Compound Name: *Isopropylamine hydrochloride*

Cat. No.: *B099802*

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Introduction

1-Cyano-3-isopropylguanidine, also known as Proguanil EP Impurity A, is a key intermediate in the synthesis of the antimalarial drug proguanil and other guanidine-containing compounds.^[1] Its synthesis is a critical step in the manufacturing process and for the preparation of analytical standards for impurity profiling.^{[2][3]} This document provides detailed application notes and a comprehensive protocol for the synthesis of 1-cyano-3-isopropylguanidine from **isopropylamine hydrochloride** and sodium dicyanamide.

Chemical Properties and Characterization

A summary of the key chemical properties of 1-cyano-3-isopropylguanidine is provided in the table below. This data is essential for the proper identification and characterization of the synthesized product.

Property	Value	Reference
Chemical Name	1-Cyano-3-(1-methylethyl)guanidine	[1]
Synonyms	N-Cyano-N'-(1-methylethyl)guanidine, Proguanil EP Impurity A, Isopropylidicyandiamide	[4] [5]
CAS Number	44830-55-9	[1]
Molecular Formula	C ₅ H ₁₀ N ₄	[1]
Molecular Weight	126.16 g/mol	[1]
Purity (typical)	>95%	[5]
Solubility	Methanol, DMSO	[1]
Storage	2-8 °C	[1]

Experimental Protocol

This protocol is based on the reported synthesis of proguanil impurity A.

Materials and Equipment:

- **Isopropylamine hydrochloride (IPA HCl)**
- Sodium dicyanamide (Na-DCN)
- n-Butanol
- Dioxane
- Round-bottom flask with reflux condenser
- Magnetic stirrer with heating mantle
- Buchner funnel and filter paper

- Standard laboratory glassware

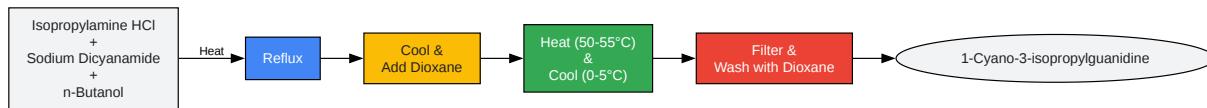
Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, combine sodium dicyanamide and **isopropylamine hydrochloride** in n-butanol. The molar ratio of the reactants should be optimized for the specific scale of the reaction, with a 1:1 stoichiometry as a starting point.
- Reaction: The reaction mixture is heated to reflux with constant stirring. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Upon completion, the reaction mixture is cooled to room temperature. A sticky mass may form at this stage.
- Precipitation: Dioxane is added to the reaction mixture to precipitate the crude product.
- Purification: The mixture is heated to 50-55°C to aid in the dissolution of impurities and then cooled to 0-5°C to promote crystallization of the desired product.
- Isolation: The solid product is collected by filtration using a Buchner funnel and washed with chilled dioxane.
- Drying: The isolated solid, 1-cyano-3-isopropylguanidine, is dried under vacuum.

Expected Yield: A yield of approximately 65% has been reported for this synthesis.

Visualizing the Workflow

The following diagram illustrates the key steps in the synthesis of 1-cyano-3-isopropylguanidine.

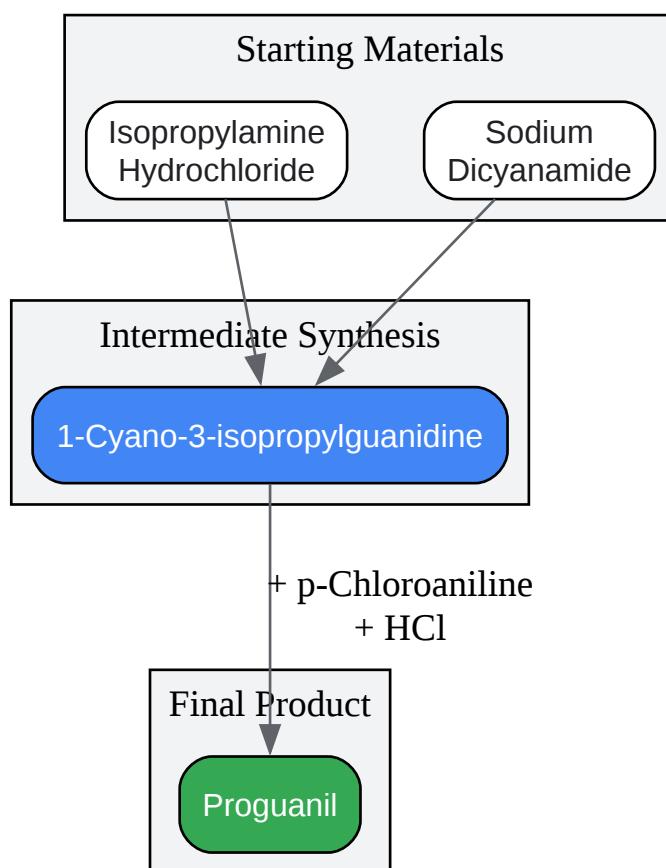


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Figure 1. Experimental workflow for the synthesis.

Logical Relationship of Synthesis

The synthesis of 1-cyano-3-isopropylguanidine is a key step in the overall synthesis of Proguanil. The relationship between the starting materials, the intermediate (the topic of this protocol), and the final active pharmaceutical ingredient is depicted below.



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Figure 2. Synthesis pathway from starting materials to Proguanil.

Safety Precautions

- All manipulations should be carried out in a well-ventilated fume hood.
- Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times.

- Refer to the Safety Data Sheets (SDS) for all chemicals used in this procedure.

Conclusion

This document provides a detailed protocol for the synthesis of 1-cyano-3-isopropylguanidine using **isopropylamine hydrochloride**. The provided data and visualizations are intended to aid researchers and drug development professionals in the successful preparation and characterization of this important chemical intermediate. The synthesis is a straightforward procedure that can be accomplished with standard laboratory equipment.

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